

Protocols for dissolving and storing N1-Methoxymethyl picrinine.

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Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B15587874

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Application Notes and Protocols for N1-Methoxymethyl Picrinine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N1-Methoxymethyl picrinine is an indole alkaloid, a derivative of picrinine, which is naturally found in the leaves of *Alstonia scholaris*[1]. As a member of the picrinine-type alkaloids, it is a subject of interest for its potential biological activities. This document provides detailed protocols for the dissolution and storage of **N1-Methoxymethyl picrinine**, as well as general guidance for its use in experimental settings, based on its chemical properties and the known activities of its parent compound, picrinine.

Disclaimer: **N1-Methoxymethyl picrinine** is intended for research use only. The information provided in this document is for guidance and should be adapted to specific experimental needs.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N1-Methoxymethyl picrinine** is provided in the table below.

Property	Value	Reference
CAS Number	1158845-78-3	[1]
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄	[1]
Molecular Weight	382.45 g/mol	[1]
Physical Form	Powder	[1]

Dissolution Protocols

N1-Methoxymethyl picrinine is soluble in a variety of organic solvents. The choice of solvent will depend on the specific requirements of the experiment, such as the desired concentration and compatibility with the biological system under investigation.

Solubility Data (Qualitative)

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Chloroform	Soluble	[1]
Dichloromethane	Soluble	[1]
Ethyl Acetate	Soluble	[1]
Acetone	Soluble	[1]

Protocol for Preparing a Stock Solution in DMSO:

This protocol describes the preparation of a 10 mM stock solution of **N1-Methoxymethyl picrinine** in DMSO.

Materials:

- **N1-Methoxymethyl picrinine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **N1-Methoxymethyl picrinine** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.82 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
 - Gentle warming to 37°C can also aid in dissolution.
- **Sterilization (Optional):** If required for cell culture experiments, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended in the storage section.

Storage Protocols

Proper storage of **N1-Methoxymethyl picrinine** is crucial to maintain its stability and biological activity.

Storage Conditions:

Condition	Temperature	Duration	Container	Reference
Solid Powder (Long-term)	-20°C	Several years	Tightly sealed, light-protected	
Stock Solution in DMSO (Long-term)	-20°C	Several months	Tightly sealed, light-protected	
Stock Solution in DMSO (Short-term)	2-8°C	Up to a week	Tightly sealed, light-protected	

Recommendations:

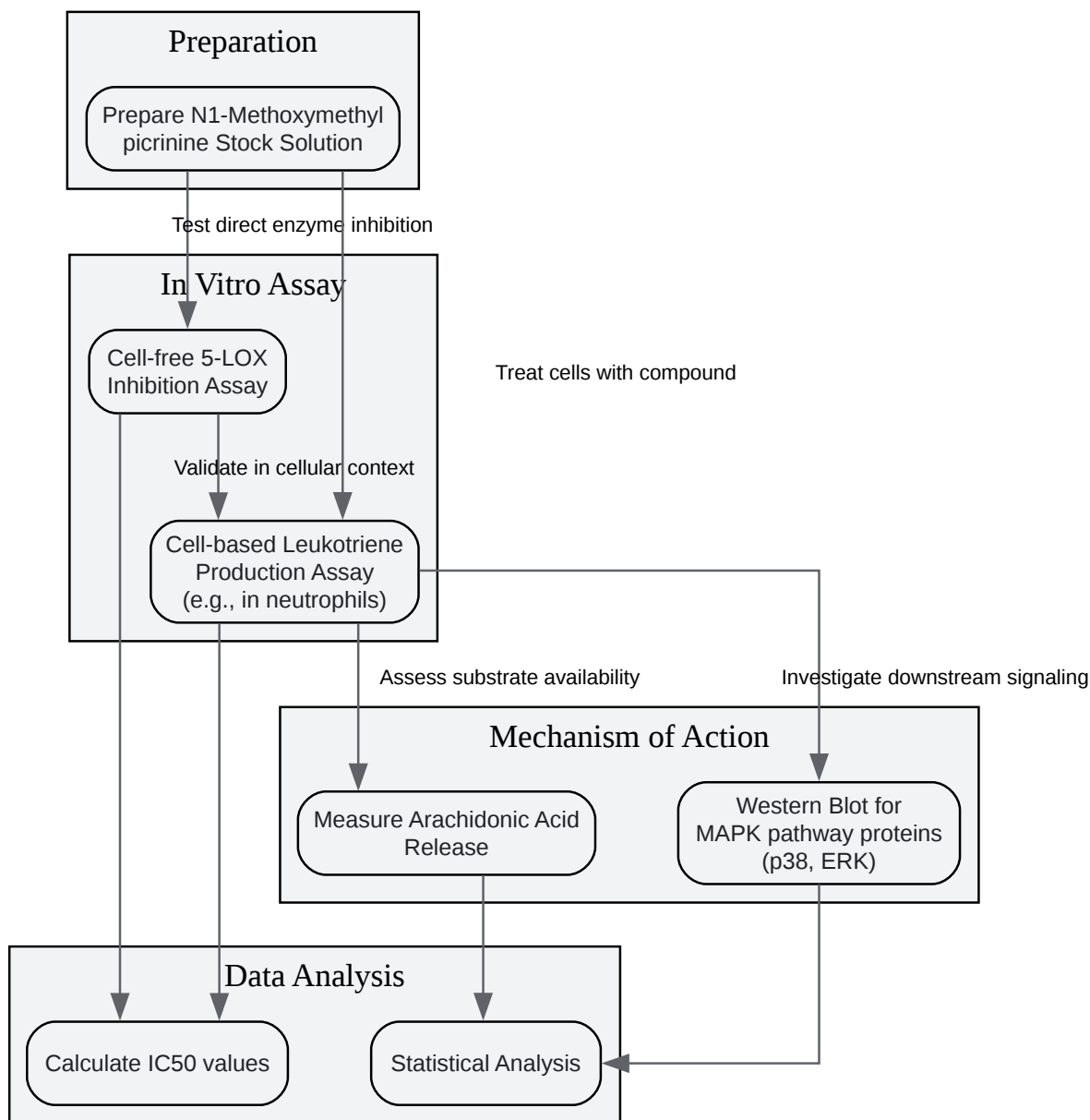
- **Light Protection:** Store both the solid compound and its solutions protected from light, as indole alkaloids can be light-sensitive.
- **Moisture Prevention:** Keep containers tightly sealed to prevent moisture absorption.
- **Avoid Freeze-Thaw Cycles:** Aliquoting stock solutions into smaller volumes for single use is highly recommended to minimize degradation from repeated freezing and thawing.

Experimental Considerations and a Potential Signaling Pathway

While the specific biological activity of **N1-Methoxymethyl picrinine** has not been extensively studied, its parent compound, picrinine, has been reported to exhibit anti-inflammatory effects through the inhibition of the 5-lipoxygenase (5-LOX) enzyme[2][3][4]. This suggests a potential mechanism of action for **N1-Methoxymethyl picrinine** that could be explored in experimental settings.

Experimental Workflow for Investigating Anti-inflammatory Effects:

The following diagram illustrates a general workflow for investigating the potential anti-inflammatory effects of **N1-Methoxymethyl picrinine**, focusing on the 5-lipoxygenase pathway.

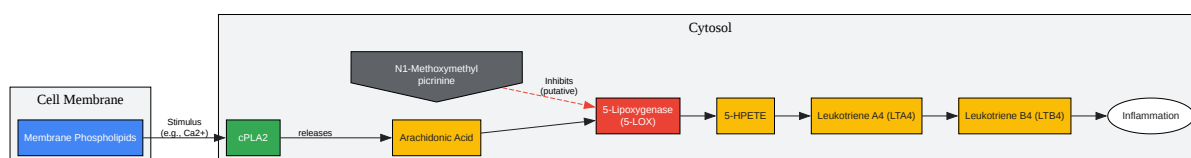


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Caption: Workflow for investigating the anti-inflammatory activity of **N1-Methoxymethyl picrinine**.

Potential Signaling Pathway: Inhibition of the 5-Lipoxygenase Pathway

The 5-lipoxygenase pathway is a critical component of the inflammatory response, leading to the production of leukotrienes. The following diagram illustrates the key steps in this pathway and the putative inhibitory role of **N1-Methoxymethyl picrinine**, based on the activity of its parent compound.



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Caption: Putative inhibition of the 5-lipoxygenase pathway by **N1-Methoxymethyl picrinine**.

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